

Application Notes and Protocols: Using JQ1 as a Chemical Probe for BRD4

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Compound of Interest

Compound Name: R-87366

Cat. No.: B1678774

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Introduction

JQ1 is a potent and specific inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins, with high affinity for the bromodomains of BRD2, BRD3, BRD4, and BRDT. It acts by competitively binding to the acetyl-lysine recognition pocket of bromodomains, thereby preventing their interaction with acetylated histones and other proteins. This document provides detailed protocols for utilizing JQ1 as a chemical probe to investigate the biological functions of the BRD4 protein.

Chemical Information

Parameter	Value	Reference
Probe Name	JQ1	
Target(s)	BRD4, BRD2, BRD3, BRDT	
Structure		
Molecular Formula	C23H25ClN4O2S	
Molecular Weight	472.99 g/mol	
CAS Number	1268524-70-4	
InChI Key	LJECTYOVMMDBKR-YFKPBYRVSA-N	

Quantitative Data

Table 1: Binding Affinity of JQ1 for BET Bromodomains

Protein	Binding Assay	IC50 (nM)	Reference
BRD4 (BD1)	AlphaScreen	77	
BRD4 (BD2)	AlphaScreen	33	
BRD2 (BD1)	AlphaScreen	56	
BRD3 (BD2)	AlphaScreen	28	

Table 2: In Vitro Cellular Activity of JQ1

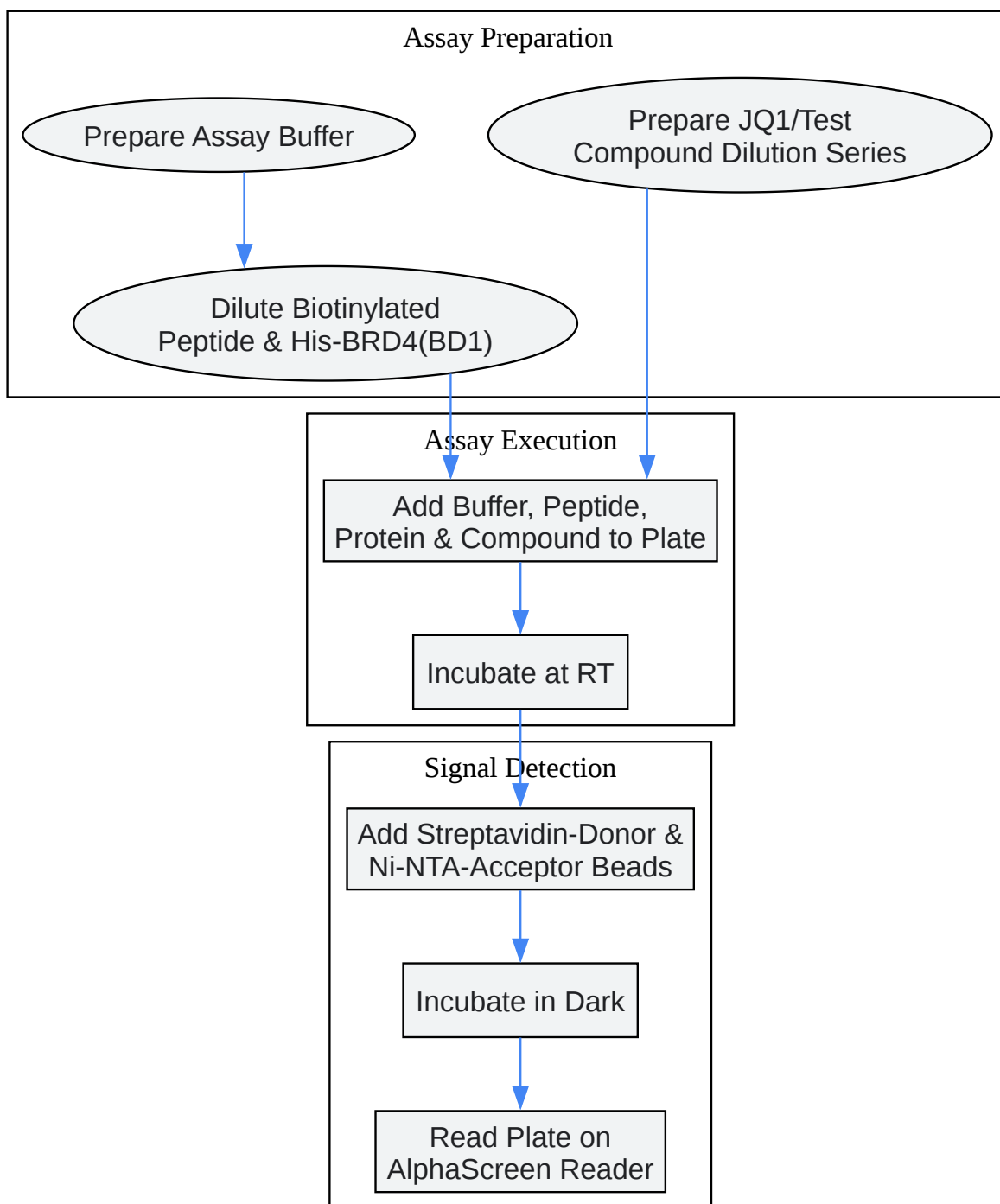
Cell Line	Assay	IC50 (nM)	Reference
MM1.S (Multiple Myeloma)	Cell Proliferation (MTT)	113	
22Rv1 (Prostate Cancer)	Cell Proliferation (MTT)	< 500	
LNCaP (Prostate Cancer)	Cell Proliferation (MTT)	> 1000	

Experimental Protocols

BRD4 Bromodomain Binding Assay (AlphaScreen)

This protocol describes a competitive binding assay to measure the affinity of a compound for the first bromodomain of BRD4 (BRD4(BD1)).

Workflow Diagram:



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Caption: Workflow for the BRD4(BD1) AlphaScreen binding assay.

Materials:

- His-tagged BRD4(BD1) protein
- Biotinylated histone H4 acetylated peptide (e.g., Biotin-H4K5acK8acK12acK16ac)
- Streptavidin-coated Donor beads
- Nickel chelate (Ni-NTA) Acceptor beads
- Assay buffer: 50 mM HEPES (pH 7.4), 100 mM NaCl, 0.1% BSA
- 384-well low-volume microtiter plates
- JQ1 or test compound

Procedure:

- Prepare a serial dilution of JQ1 or the test compound in assay buffer.
- Add 2 μ L of the compound dilution to the wells of a 384-well plate.
- Prepare a mix of His-tagged BRD4(BD1) and biotinylated peptide in assay buffer.
- Add 4 μ L of the protein-peptide mix to each well.
- Incubate the plate at room temperature for 60 minutes.
- Prepare a mix of Streptavidin-Donor beads and Ni-NTA-Acceptor beads in assay buffer.
- Add 4 μ L of the bead mixture to each well under subdued light.
- Incubate the plate in the dark at room temperature for 60 minutes.
- Read the plate on an AlphaScreen-capable plate reader.

Cellular Proliferation Assay (MTT)

This protocol measures the effect of JQ1 on the proliferation of a cancer cell line.

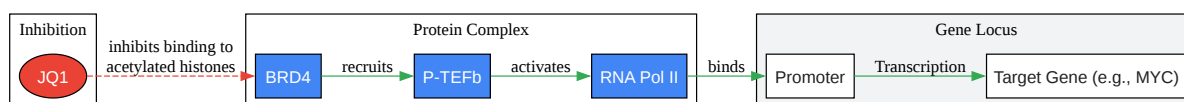
Procedure:

- Seed cells in a 96-well plate at a density of 5,000 cells per well and allow them to adhere overnight.
- Treat the cells with a serial dilution of JQ1 (e.g., from 1 nM to 10 μ M) for 72 hours.
- Add 10 μ L of MTT reagent (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Remove the media and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the IC50 value by fitting the data to a dose-response curve.

Signaling Pathway

JQ1 inhibits BRD4, which plays a critical role in transcriptional regulation. BRD4 binds to acetylated histones at super-enhancers and promoters, recruiting the positive transcription elongation factor b (P-TEFb) to release paused RNA Polymerase II, leading to the transcription of target genes, including oncogenes like MYC.

Diagram of JQ1 Mechanism of Action:



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Caption: JQ1 inhibits BRD4, preventing transcriptional activation.

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